

An In-Depth Technical Guide to the Safe Handling of Benzyl Bromide-d7

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Compound of Interest

Compound Name: *Benzyl bromide-d7*

CAS No.: 35656-93-0

Cat. No.: B156827

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For professionals in research, discovery, and drug development, the use of isotopically labeled compounds is a cornerstone of mechanistic and metabolic studies. **Benzyl bromide-d7**, a deuterated analog of benzyl bromide, serves as a critical reagent for introducing a stable isotope-labeled benzyl group. While the deuterium labeling offers a powerful analytical tool, it does not significantly alter the inherent chemical reactivity and associated hazards of the parent molecule. This guide provides a comprehensive overview of the safety considerations, handling protocols, and emergency procedures for **Benzyl bromide-d7**, grounded in established safety data and practical laboratory experience. The central principle is that **Benzyl bromide-d7** should be handled with the same high degree of caution as its non-deuterated counterpart.

Compound Identification and Hazard Profile

It is imperative to recognize that the toxicological and chemical hazards of **Benzyl bromide-d7** are fundamentally identical to those of Benzyl bromide. The substitution of hydrogen with deuterium adds ~7 g/mol to the molecular weight but does not pacify its reactive nature.

Chemical Identity:

- Chemical Name: 1-(bromomethyl-d2)benzene-2,3,4,5,6-d5[1]
- Synonyms: Benzyl-d7 Bromide[1]
- CAS Number: 35656-93-0[1][2][3]
- Molecular Formula: C₇D₇Br[1][3]

Core Hazards: **Benzyl bromide-d7** is a combustible liquid that is corrosive and acts as a potent lachrymator (a substance that causes tearing).[3][4] Its primary hazards, as defined by the Globally Harmonized System (GHS), are significant and demand respect.[2]

- Skin and Eye Damage: It is highly corrosive and can cause severe skin irritation and serious eye damage upon contact.[5][6] The moisture on the skin or in the eyes can hydrolyze the compound, releasing hydrobromic acid and exacerbating the chemical burn.[4][7]
- Respiratory Irritation: Inhalation of vapors is harmful and can cause severe irritation to the respiratory tract, potentially leading to coughing, shortness of breath, and inflammation of the lungs.[4][5][6]
- Toxicity and Mutagenicity: The compound is harmful if swallowed and may cause mutations, necessitating extreme caution and avoidance of all direct contact.[2][5]

The aggregated GHS classifications from the ECHA C&L Inventory confirm these hazards with the following statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[2] SDS for the non-deuterated analog also includes H227 (Combustible liquid).[4][6]

Physicochemical Properties and Their Safety Implications

Understanding the physical properties of **Benzyl bromide-d7** is crucial for designing safe storage and handling procedures. The data is largely extrapolated from its non-deuterated analog, with adjustments for molecular weight.

Property	Value	Safety Implication & Causality
Molecular Weight	178.08 g/mol [1][2][3]	The higher mass compared to the non-deuterated version (171.04 g/mol) is important for stoichiometric calculations but does not alter its hazard profile.
Appearance	Clear to light brown/yellow liquid[4]	A change in color may indicate degradation or contamination. Visually inspect before use.
Odor	Sharp, pungent, unpleasant[4][8]	The strong, irritating odor serves as a warning sign of vapor presence, but olfactory fatigue can occur. Do not rely on odor as a sole indicator of a safe atmosphere.
Melting Point	-3 to -1 °C (27 to 30 °F)[4]	The compound will be liquid under standard laboratory conditions.
Boiling Point	~198 - 201 °C (388 - 394 °F)[4][8]	Its relatively high boiling point means it is not extremely volatile at room temperature, but vapors can still accumulate, especially if heated.
Flash Point	86 °C (187 °F)[4]	Classified as a combustible liquid.[4][6] Vapors can form flammable mixtures with air above this temperature. All sources of ignition must be excluded from the handling area.[4]

Density	~1.44 g/cm ³ [4] [8]	It is significantly denser than water. In case of a spill into a water body, it will sink.
Vapor Density	~5.9 (Air = 1.0) [4]	Vapors are much heavier than air and will accumulate in low-lying areas and sumps, creating a hidden inhalation and fire hazard. [4]
Reactivity with Water	Reacts slowly to form hydrobromic acid [5]	This dictates storage conditions. It is moisture-sensitive and must be protected from atmospheric humidity to prevent degradation and pressure build-up from released HBr gas. [4] This reactivity also means water is not the preferred agent for cleaning up spills on the material itself. [9]

Mandatory Protocols for Safe Handling and Storage

A self-validating safety protocol for **Benzyl bromide-d7** is built on the principle of "as low as reasonably achievable" (ALARA) exposure. Every step is designed to minimize direct contact, vapor inhalation, and accidental release.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense is to engineer out the hazard. All manipulations of **Benzyl bromide-d7** must be performed inside a certified chemical fume hood to control vapor exposure.[\[4\]](#) An eyewash station and safety shower must be immediately accessible.[\[3\]](#)

Required PPE includes:

- Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.

- **Hand Protection:** Use chemical-resistant gloves (e.g., Viton® or laminate film). Inspect gloves for integrity before each use and practice proper glove removal technique to avoid skin contamination.
- **Skin and Body Protection:** A flame-resistant lab coat and closed-toe shoes are required. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron or suit should be worn.^[3]
- **Respiratory Protection:** If engineering controls fail or for emergency response, a full-face respirator with an appropriate organic vapor/acid gas cartridge (or a self-contained breathing apparatus) is necessary.^[4]

3.2. Step-by-Step Laboratory Handling Protocol

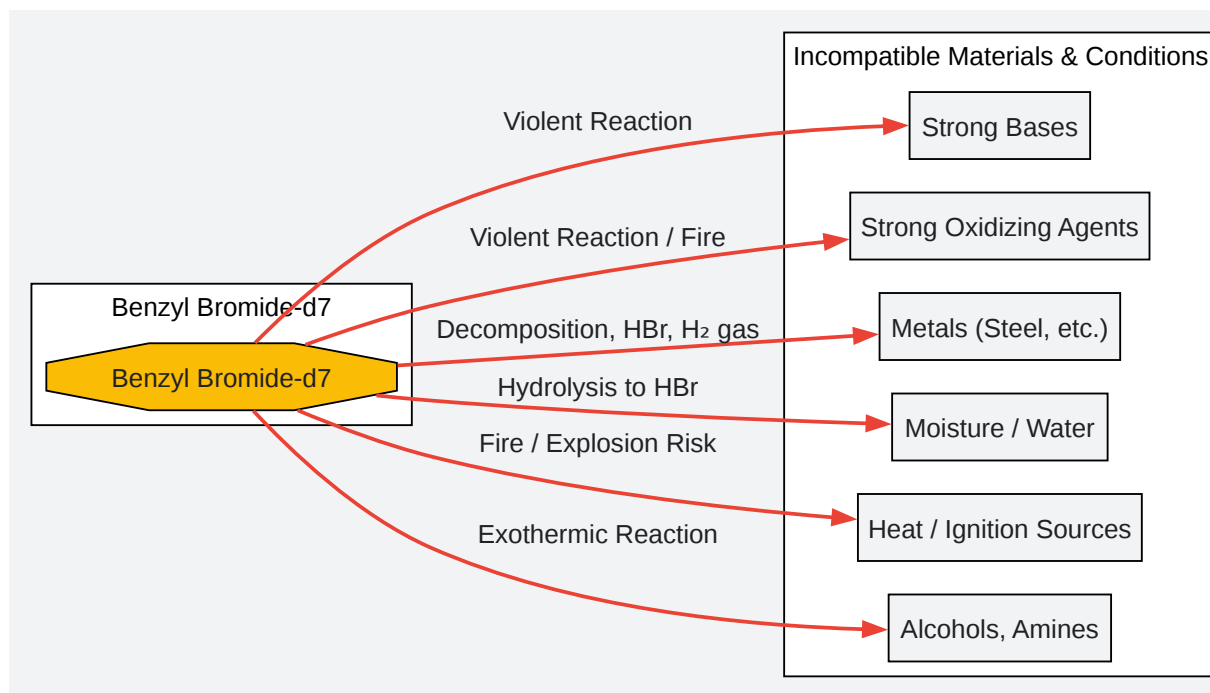
- **Preparation:**
 - Clearly designate and label the work area within the fume hood.
 - Ensure all necessary reagents, equipment, and waste containers are inside the hood before starting.
 - Have a spill kit with appropriate absorbent material (e.g., dry sand, vermiculite, or commercial sorbent) readily available. Do not use water.^[9]
 - Verify that the fume hood is functioning correctly (check airflow monitor).
- **Aliquotting and Dispensing:**
 - The primary container should be opened and closed within the fume hood.
 - Use a syringe or cannula for liquid transfers to minimize vapor release.
 - If pouring, do so slowly and carefully to avoid splashing.
 - Keep the container sealed whenever not in active use.
- **Post-Handling:**

- Tightly reseal the main container. Since the compound is moisture-sensitive, consider using a secondary seal like Parafilm®.[\[4\]](#)
- Decontaminate any non-disposable equipment that came into contact with the chemical.
- Wipe down the work surface in the fume hood.
- Dispose of all contaminated disposables (gloves, pipette tips, wipes) in a designated, sealed hazardous waste container.
- Wash hands thoroughly with soap and water after the procedure is complete.[\[4\]](#)

3.3. Storage Requirements

The chemical stability of **Benzyl bromide-d7** is contingent on proper storage.[\[4\]](#)

- Location: Store in a cool, dry, and well-ventilated area designated for corrosive and combustible materials.[\[3\]](#)[\[4\]](#)
- Container: Keep the container tightly closed to prevent moisture ingress and vapor escape.
[\[4\]](#) Containers that have been opened must be carefully resealed and kept upright.[\[4\]](#)
- Incompatibilities: Segregate from incompatible materials. This is a critical safety measure to prevent violent reactions.



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Caption: Incompatible materials and conditions for **Benzyl bromide-d7**.

Emergency Procedures: A Validated Response Framework

Rapid and correct response during an emergency can significantly mitigate harm. All personnel working with this compound must be trained on these procedures.

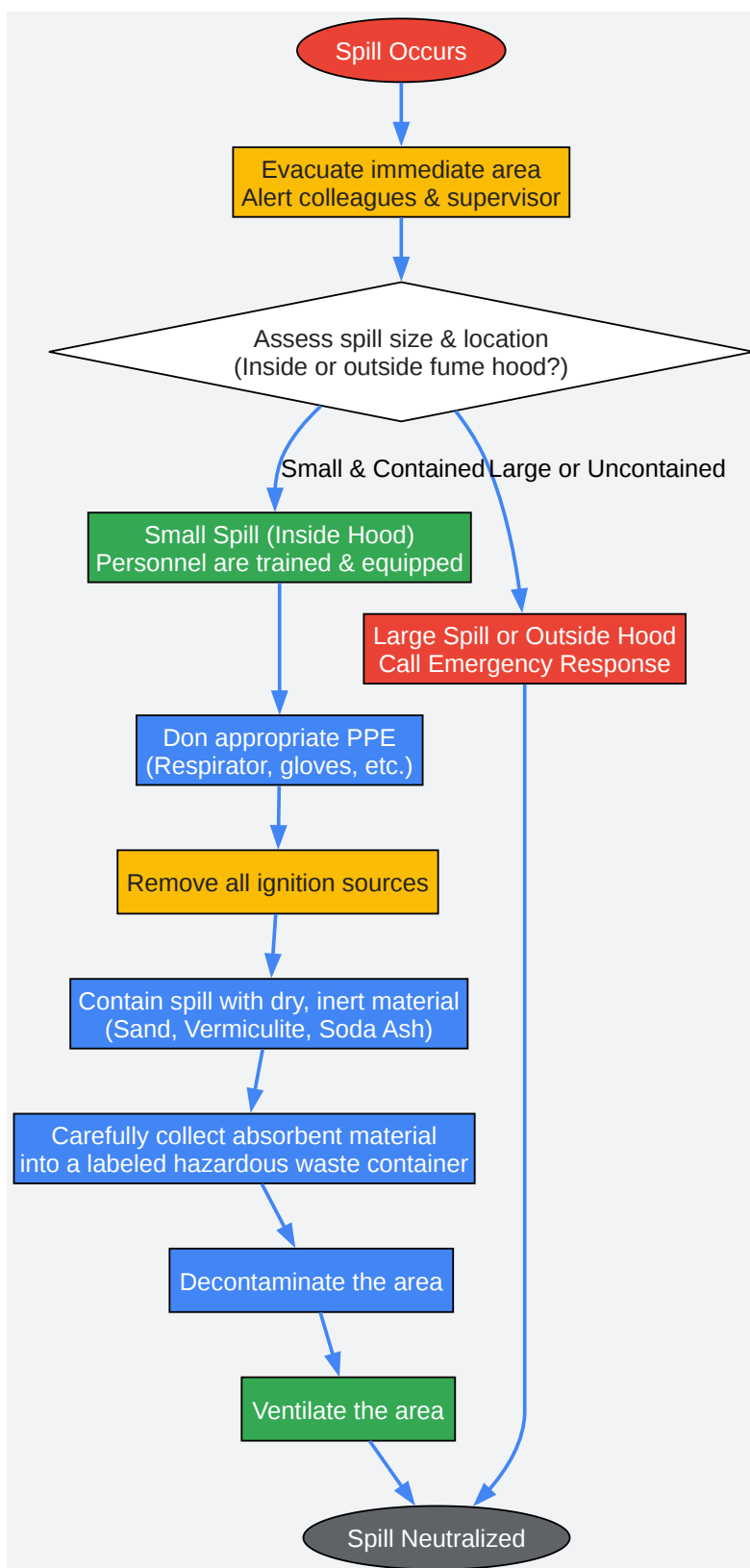
4.1. First Aid Measures

The immediate priority is to remove the individual from the source of exposure and decontaminate.

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.^{[3][4]}
- Skin Contact: Instantly flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes.^{[3][4]} Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.^{[3][4]} Remove contact lenses if present and easy to do.^[6] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.^[4] Rinse the mouth with water and give plenty of water to drink. Never give anything by mouth to an unconscious person.^[4] Seek immediate medical attention.

4.2. Spill Response Protocol

A spill of **Benzyl bromide-d7** requires a calm, systematic, and immediate response.



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Caption: Decision workflow for responding to a **Benzyl bromide-d7** spill.

Step-by-Step Spill Cleanup (for small, contained spills by trained personnel):

- Evacuate and Alert: Immediately alert others in the lab and evacuate the immediate vicinity.
- Remove Ignition Sources: Extinguish all flames and turn off any spark-producing equipment.
[4][9]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Cover the spill with a dry, inert absorbent material like dry lime, sand, or soda ash.
[9] Do not use combustible materials like paper towels. DO NOT USE WATER.[9]
- Collect: Carefully scoop the absorbed material into a designated, sealable container for hazardous waste.
- Dispose: Label the container appropriately and dispose of it according to institutional and local hazardous waste regulations.[4]

4.3. Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray to cool containers.[4]
- Hazards: Vapors are heavier than air and may travel to an ignition source.[4] During a fire, irritating and toxic gases, including hydrogen bromide and carbon oxides, will be generated.
[4] Containers may explode when heated.[3]
- Firefighter Protection: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[4]

Waste Disposal

All waste containing **Benzyl bromide-d7**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.

- Segregation: Do not mix with other waste streams. Keep in its original container or a compatible, clearly labeled, and sealed waste container.[4]

- Disposal: Arrange for disposal through a licensed professional waste disposal service, adhering strictly to all local, state, and federal regulations.[4]

By implementing these comprehensive safety protocols, researchers can effectively manage the risks associated with **Benzyl bromide-d7**, ensuring its safe use as a valuable tool in scientific advancement.

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